

An In-depth Technical Guide to 2-(1-Methylhydrazino)quinoxaline and its Analogs

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Compound of Interest

Compound Name: 2-(1-Methylhydrazino)quinoxaline

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A comprehensive review of the synthesis, properties, and biological activities of hydrazinoquinoxaline derivatives for researchers, scientists, and drug development professionals.

Introduction

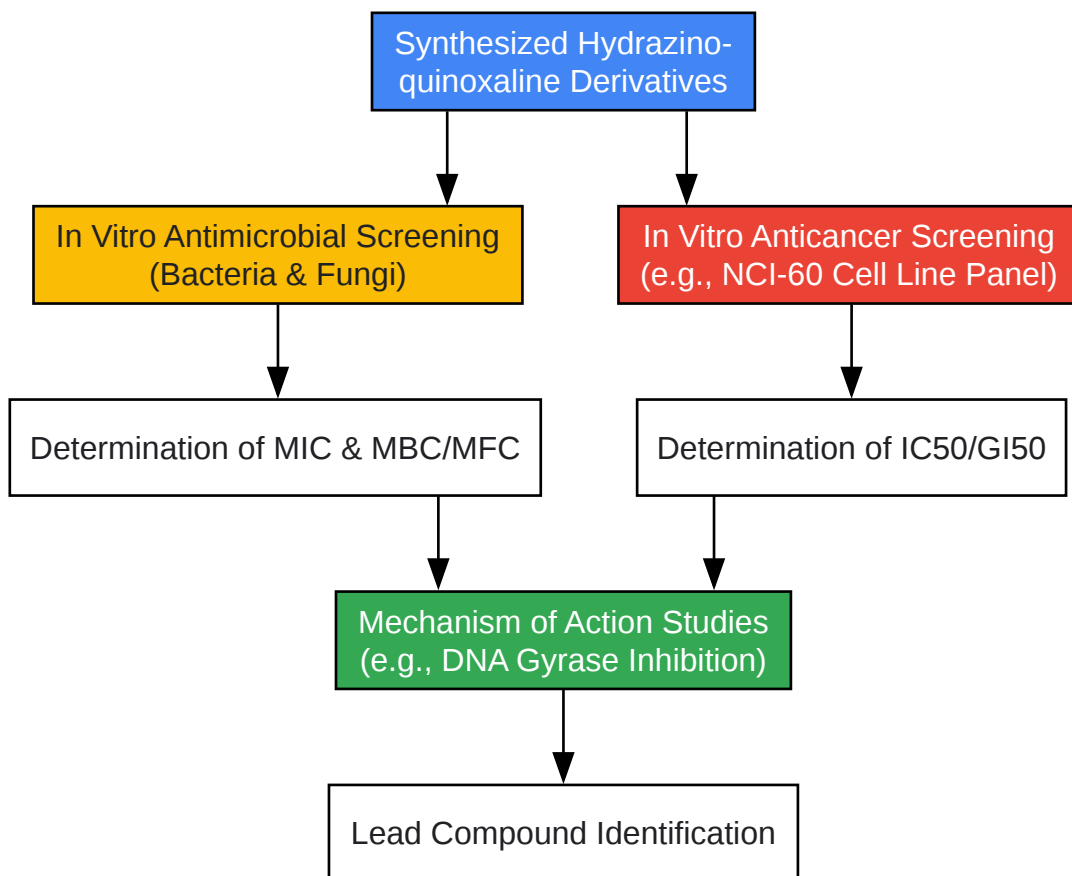
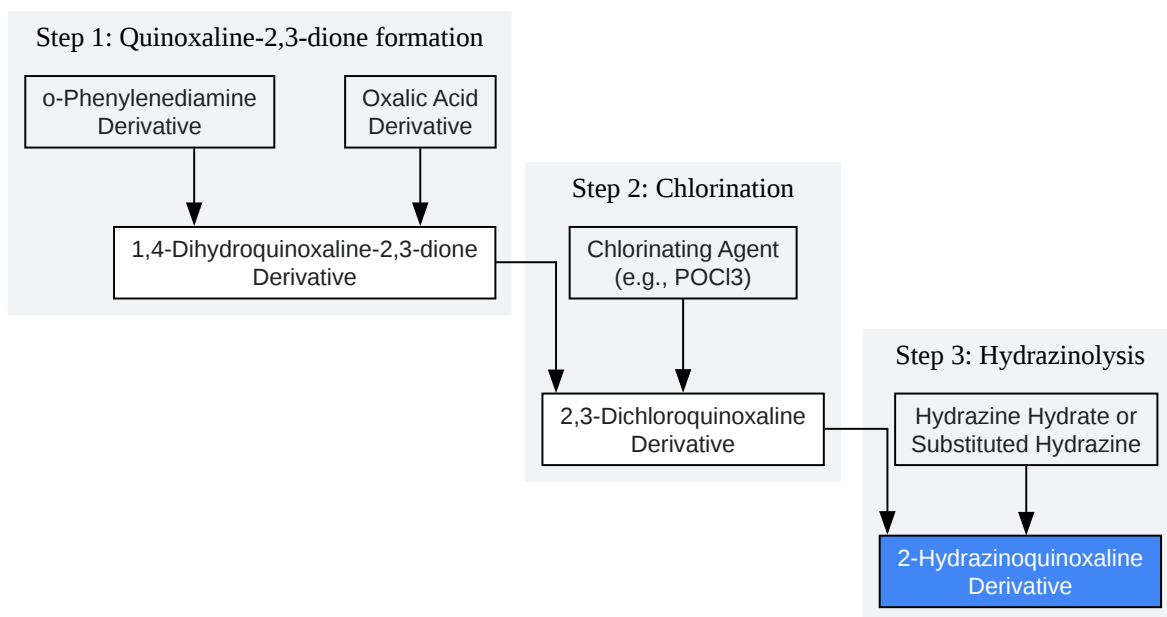
Quinoxaline derivatives are a prominent class of nitrogen-containing heterocyclic compounds that have garnered significant interest in medicinal chemistry due to their diverse and potent biological activities.^[1] The quinoxaline scaffold is a key structural motif in a variety of pharmacologically active agents with demonstrated antibacterial, antifungal, anticancer, and anti-inflammatory properties.^{[1][2]} This technical guide focuses on **2-(1-Methylhydrazino)quinoxaline** and provides a comprehensive review of the available literature on its synthesis, and biological evaluation, with a particular emphasis on related hydrazinoquinoxaline analogs due to the limited specific data on the title compound.

While direct experimental data for **2-(1-Methylhydrazino)quinoxaline** (CAS 16621-55-9) is scarce in the reviewed literature, this guide will provide a thorough overview of the synthetic methodologies and biological activities of closely related hydrazinoquinoxaline derivatives. This information serves as a valuable resource for researchers interested in the design and development of novel quinoxaline-based therapeutic agents.

Synthesis of Hydrazinoquinoxaline Derivatives

The synthesis of hydrazinoquinoxaline derivatives typically proceeds through a key intermediate, often a halo-quinoxaline, which undergoes nucleophilic substitution with hydrazine or a substituted hydrazine. A general synthetic approach involves the reaction of a 2-chloroquinoxaline derivative with hydrazine hydrate.

A general workflow for the synthesis of hydrazinoquinoxaline derivatives is depicted below:



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References

- 1. Potential activities of quinoxaline derivatives – a review [wisdomlib.org]
- 2. Synthesis and Antimicrobial Activity of Some New Substituted Quinoxalines - PMC [pmc.ncbi.nlm.nih.gov]
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